

Technical Guide: Proper Disposal Procedures for Fensulfothion Oxon Sulfone-d10[1]

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Compound of Interest

Compound Name: Fensulfothion Oxon Sulfone-d10

Cat. No.: B1157661

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Executive Safety Summary

Fensulfothion Oxon Sulfone-d10 is a stable isotope-labeled derivative of the organophosphate pesticide Fensulfothion. While the deuterium labeling ("d10") renders it a high-value analytical standard, it does not alter the fundamental toxicological profile of the parent molecule.

CRITICAL HAZARD: This compound is a potent Acetylcholinesterase (AChE) Inhibitor.[1] The "Oxon" moiety (P=O) indicates it is the bioactivated form of the pesticide, often significantly more toxic than the parent thion (P=S) compound. It must be handled with the same extreme caution as P-Listed acute hazardous waste.[1]

Immediate Action Required:

- **Containment:** Isolate any leaking vials immediately in a secondary fume hood.
- **PPE:** Double nitrile gloves, lab coat, and safety goggles are mandatory.[1] Respiratory protection (P100/organic vapor cartridge) is required if working outside a biosafety cabinet or fume hood.

- Deuterium Note: Deuterium is a stable isotope.[1] This substance is NOT radioactive and should not be disposed of in radioactive waste streams unless mixed with other radiolabels.

Part 1: Chemical Identification & Properties[1][2]

Accurate identification is the first step in compliant disposal. Ensure your waste tags match these specifications.

Property	Data
Chemical Name	Fensulfothion Oxon Sulfone-d10
Parent Compound	Fensulfothion (CAS: 115-90-2)
Unlabeled Analog CAS	6132-17-8 (Fensulfothion oxon sulfone)
Molecular Formula	C ₁₁ H ₇ D ₁₀ O ₆ PS
Hazard Class	6.1 (Toxic Substance)
Waste Characterization	Acute Hazardous Waste (Treat as P043 derivative)
Solubility	Soluble in organic solvents (Methanol, Acetonitrile); Low water solubility
Stability	Hydrolytically unstable at high pH (Basis for decontamination)

Part 2: Regulatory Framework (RCRA & EPA)[1]

While Fensulfothion is explicitly listed as a P043 waste under the US EPA Resource Conservation and Recovery Act (RCRA), its specific metabolites and labeled standards occupy a complex regulatory space.[1]

The "Derived-From" Logic: Although the specific CAS for the d10-oxon-sulfone variant may not be explicitly P-listed, best practice dictates treating it as P-Listed equivalent for three reasons:

- Toxicity: The oxon sulfone metabolite is the active AChE inhibitor, often possessing higher acute toxicity than the parent.[2]

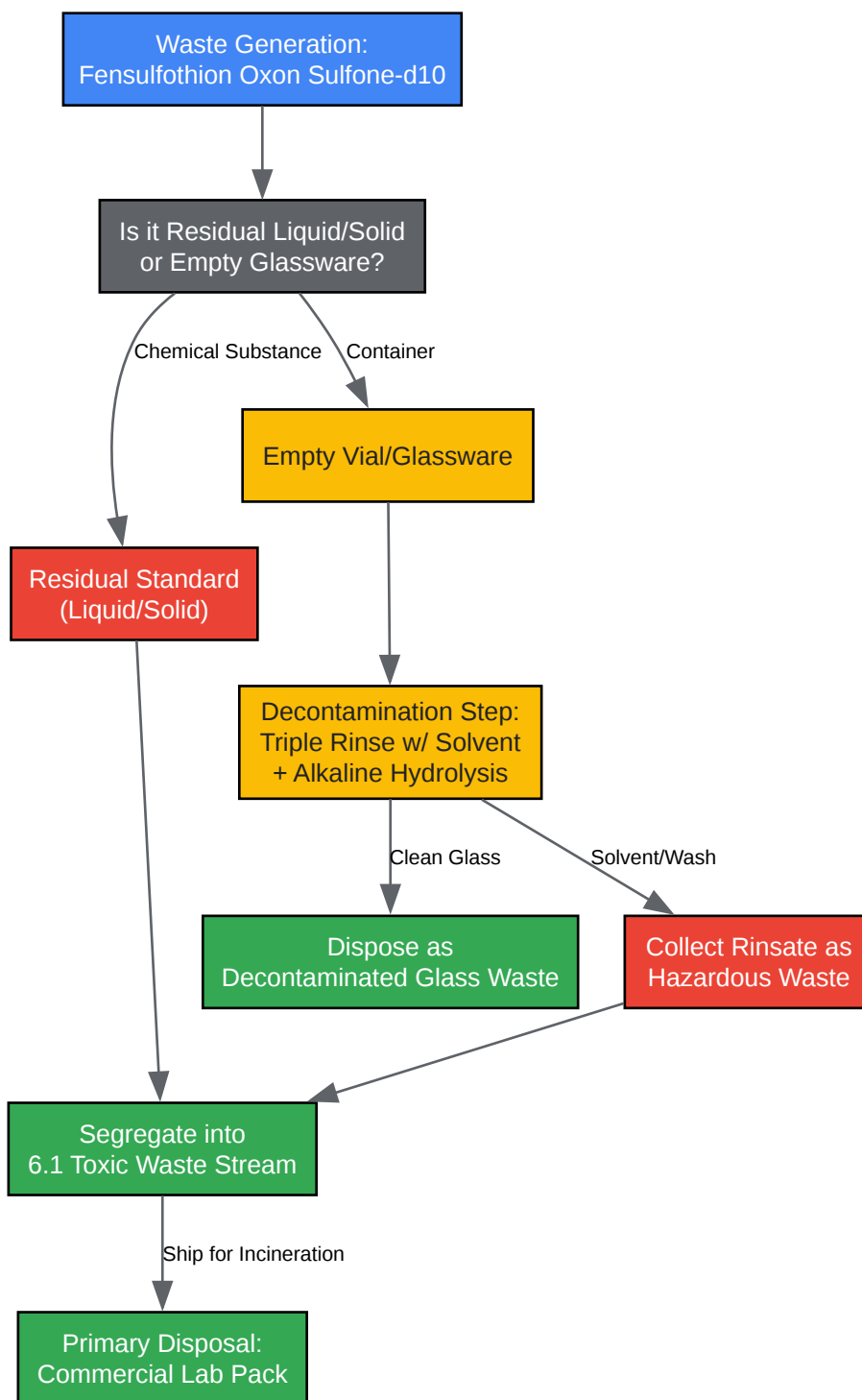
- Compliance Safety: Classifying it as "Acute Hazardous Waste" ensures the strictest disposal path (incineration), mitigating liability.[1]
- Empty Container Rule: Vials that held P-listed acute hazardous waste are not considered "RCRA Empty" until triple-rinsed with an appropriate solvent that is also collected as hazardous waste.[1]

Part 3: Disposal Workflow & Decision Matrix

Do not attempt to neutralize bulk quantities (>100 mg) in-house.[1] The risk of exposure to aerosolized oxons during open-vessel hydrolysis outweighs the benefit. Use the Lab Pack method for primary disposal.

Workflow Visualization

The following diagram outlines the decision logic for disposing of the standard versus the empty glassware.



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Figure 1: Decision matrix separating the disposal of the high-toxicity chemical substance from the decontamination of the container.[1]

Part 4: Detailed Experimental Protocols

Protocol A: Primary Disposal (Lab Pack)

Objective: Safe transfer of the substance to a licensed disposal facility. Applicability: Expired standards, degradation products, or unused stock solutions.[1]

- Segregation: Do not mix with acidic waste or oxidizers.[1] Keep in a dedicated "Toxic/Poison" satellite accumulation area.
- Primary Container: Ensure the original vial is tightly capped. Parafilm is insufficient; use a chemically resistant cap liner (PTFE).[1]
- Secondary Containment: Place the vial inside a clear, sealable plastic bag (e.g., Ziploc) to contain potential leaks and protect the label.
- Overpacking: Place the bagged vial into a wide-mouth HDPE jar filled with an absorbent material (vermiculite or kitty litter).
- Labeling: Mark the outer jar with:
 - "Hazardous Waste - Toxic"[1]
 - "Fensulfothion Oxon Sulfone-d10"[1]
 - "RCRA Code: P043 (Assigned)"
 - Date of accumulation.[3][2][4][5]

Protocol B: Decontamination of Glassware (Alkaline Hydrolysis)

Objective: To render glassware "RCRA Empty" and chemically deactivate trace residues.[1]

Mechanism: Organophosphates possess an electrophilic phosphorus atom.[1] In a high pH environment (Alkaline), the Hydroxide ion (OH^-) attacks the phosphorus, cleaving the ester bond (P-O-C) and destroying the AChE-inhibiting capability.[1]

Reagents:

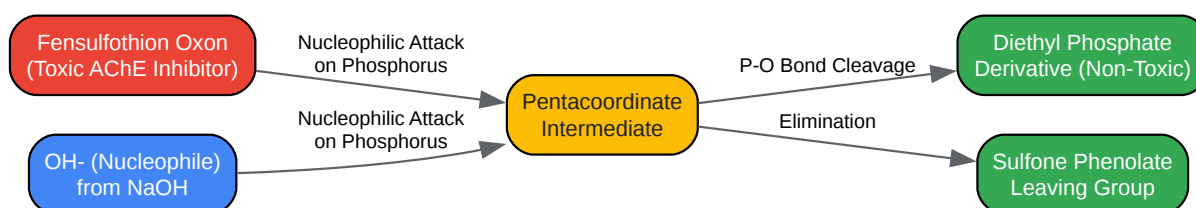
- Solvent: Methanol or Acetonitrile (to solubilize the lipophilic residue).[1]
- Base: 1N Sodium Hydroxide (NaOH) or 10% w/v Sodium Carbonate.

Step-by-Step Procedure:

- Solvent Rinse (x3): In a fume hood, add ~2 mL of Methanol to the "empty" vial. Cap and vortex for 30 seconds. Transfer this rinsate to the Hazardous Waste container (do not pour down the drain). Repeat 3 times.
- Hydrolysis Soak: Fill the vial with 1N NaOH. Let it stand for 24 hours. The high pH will hydrolyze remaining trace oxons.
- Final Wash: Pour the NaOH solution into the hazardous waste container (adjust pH of waste container if necessary to prevent heating). Rinse the vial with water.
- Glass Disposal: The vial can now be disposed of in the standard laboratory glass waste bin (or defaced and recycled, depending on local policy).

Deactivation Mechanism Visualization

Understanding why we use NaOH is critical for safety.[1] The following diagram illustrates the cleavage of the toxic pharmacophore.



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Figure 2: Chemical mechanism of alkaline hydrolysis. The nucleophilic attack by hydroxide ions cleaves the phospho-ester bond, neutralizing the neurotoxic potential.

Part 5: Emergency Procedures (Spill Response)

In the event of a spill of the solid or concentrated liquid standard:

- Evacuate & Alert: Clear the immediate area.
- PPE Upgrade: Wear double gloves, Tyvek sleeves, and a respirator if outside a hood.[1]
- Neutralization:
 - Cover the spill with a mix of absorbent material (sand/vermiculite) and solid Sodium Carbonate (Soda Ash).[1]
 - Spray lightly with water to activate the base (hydrolysis).[1]
 - Allow to sit for 15 minutes to facilitate deactivation.
- Cleanup: Scoop material into a hazardous waste container. Clean the surface with a detergent solution, followed by a water rinse.[1]

References

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